

# Essential Guide to the Safe Disposal of YEATS4 Binder-1

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## Compound of Interest

Compound Name: YEATS4 binder-1

Cat. No.: B15139767

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This document provides crucial safety and logistical information for the proper disposal of **YEATS4 binder-1**, a potent and selective epigenetic reader binder. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard regulations for research chemical waste disposal.

## Quantitative Data for YEATS4 Binder-1

For researchers utilizing **YEATS4 binder-1**, the following quantitative data, summarized from available research, is provided for easy reference.

Property	Value	Source
Binding Affinity (K <sub>i</sub> )	37 nM	MedchemExpress
Molecular Formula	C23H34N4O3	MedchemExpress
Molecular Weight	414.54 g/mol	MedchemExpress

## Proper Disposal Procedures for YEATS4 Binder-1

As a novel research chemical, **YEATS4 binder-1** lacks specific disposal guidelines from regulatory agencies. Therefore, it must be handled as a potentially hazardous chemical waste. The following step-by-step procedure is based on general best practices for laboratory chemical waste disposal.

### 1. Risk Assessment:

- Before handling, conduct a thorough risk assessment. Although specific toxicity data for **YEATS4 binder-1** is not readily available, it should be treated as a potentially hazardous substance.
- Assume the compound may have unknown toxicological properties.
- If the compound is dissolved in a solvent like DMSO, consider the hazards of the solvent as well. DMSO can facilitate skin absorption of other chemicals.

### 2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **YEATS4 binder-1** and its waste. This includes:
  - Chemical-resistant gloves (nitrile or neoprene)
  - Safety goggles
  - A lab coat

### 3. Waste Segregation and Collection:

- Solid Waste:
  - Collect any solid **YEATS4 binder-1** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a dedicated, sealed, and clearly labeled hazardous waste container.
  - Do not mix with non-hazardous waste.
- Liquid Waste:
  - If **YEATS4 binder-1** is in a solution (e.g., dissolved in DMSO), collect the liquid waste in a sealed, leak-proof, and chemically compatible container.
  - Label the container clearly with "Hazardous Waste," the full chemical name ("**YEATS4 binder-1**"), the solvent used (e.g., "in DMSO"), and the approximate concentration and

volume.

- Do not dispose of liquid waste containing **YEATS4 binder-1** down the drain.[\[1\]](#)[\[2\]](#)

#### 4. Storage of Chemical Waste:

- Store the hazardous waste container in a designated and properly ventilated satellite accumulation area within the laboratory.
- Ensure the container is kept closed except when adding waste.
- Store incompatible waste types separately to prevent accidental reactions.

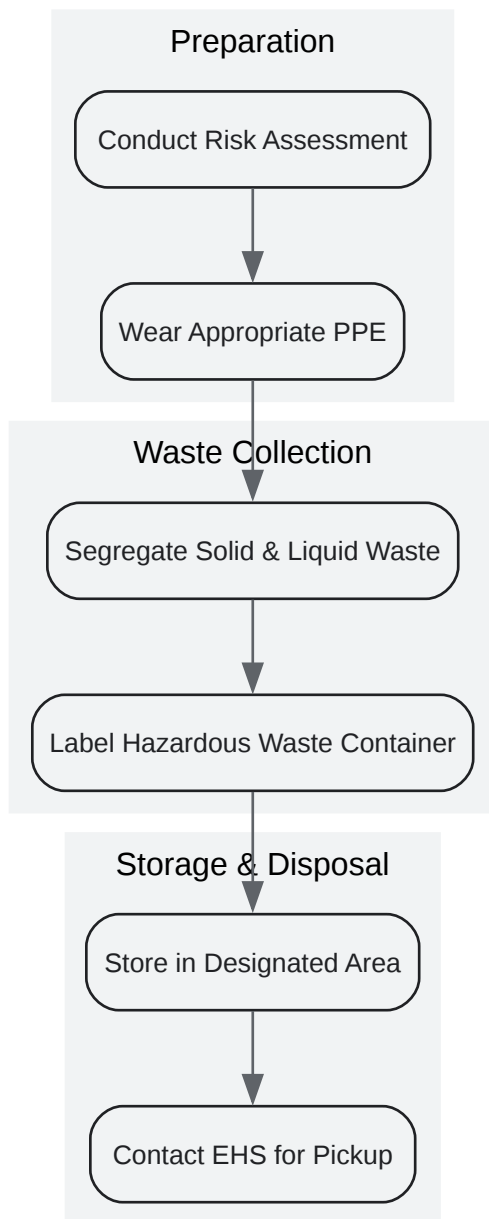
#### 5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Follow all institutional and local regulations for hazardous waste pickup and disposal.

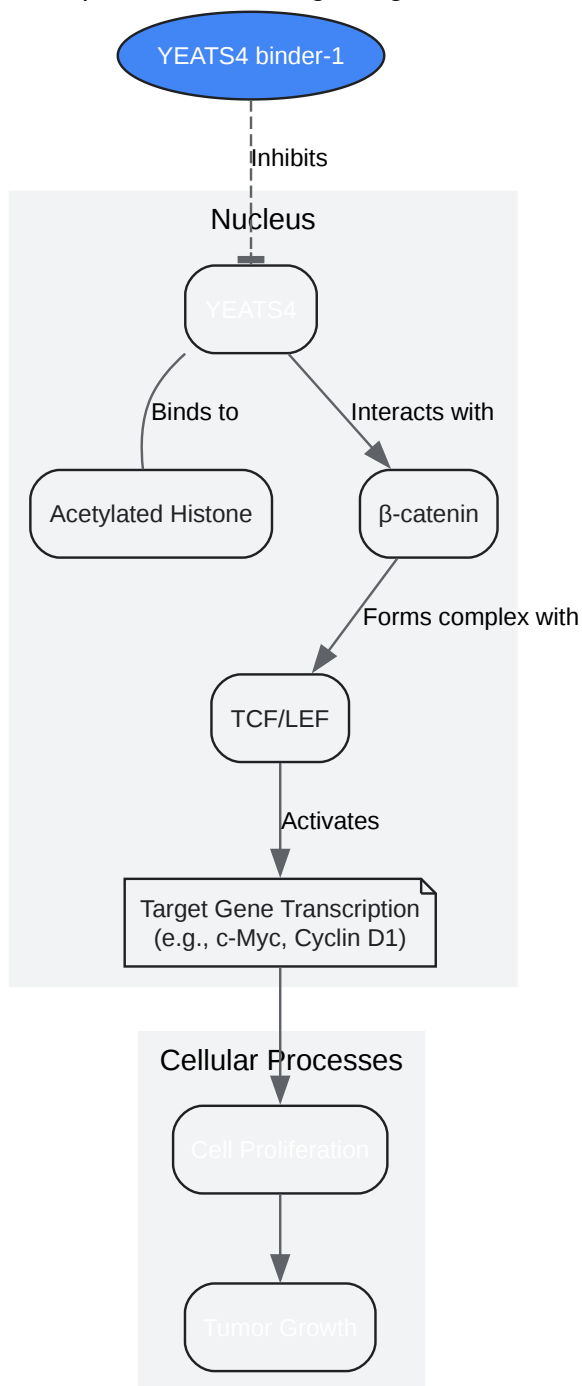
## Disposal Workflow Diagram

The following diagram outlines the logical steps for the proper disposal of **YEATS4 binder-1**.

## Workflow for YEATS4 Binder-1 Disposal



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## References

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